

# Independent Validation of PID-9 Research Findings: A Comparative Analysis

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## Compound of Interest

Compound Name: PID-9

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A thorough review of scientific literature and public databases reveals that "**PID-9**" as a specific research target, such as a protein or gene, is not currently established in the field of drug development and molecular biology. The initial search for "**PID-9** research findings" predominantly yields results related to Pelvic Inflammatory Disease (PID) and the International Classification of Diseases, Ninth Revision (ICD-9) coding used for its diagnosis and surveillance.

This guide, therefore, addresses the existing and well-documented research on Pelvic Inflammatory Disease, a significant health concern, and clarifies the role of the ICD-9 diagnostic code in its study.

## Understanding Pelvic Inflammatory Disease (PID)

Pelvic Inflammatory Disease is an infection of the female reproductive organs.<sup>[1][2]</sup> It most often occurs when sexually transmitted bacteria spread from the vagina to the uterus, fallopian tubes, or ovaries.<sup>[1]</sup> PID can lead to serious complications, including infertility, ectopic pregnancy, and chronic pelvic pain.<sup>[2][3]</sup>

## Key Research Findings on PID:

- **Prevalence and Trends:** Studies have shown that millions of women in the United States have a history of PID.<sup>[1]</sup> While there has been a decline in the overall prevalence of self-reported PID history over the years, the burden of the disease remains substantial.<sup>[1][4]</sup>

- **Risk Factors:** Several factors are associated with an increased risk of PID, including young age at first sexual intercourse, multiple sexual partners, and a history of sexually transmitted diseases.[\[2\]](#)[\[4\]](#)
- **Diagnosis and Surveillance:** The diagnosis of PID is primarily clinical. Historically, the ICD-9 code 614.9 has been widely used in administrative data to identify PID cases for surveillance and research purposes.[\[5\]](#) Studies have shown a reasonably high positive predictive value of using ICD-9 codes alone to identify clinical PID diagnoses.[\[5\]](#)

## Comparative Data on PID Diagnosis and Prevalence

The following tables summarize key quantitative data from studies on PID, focusing on diagnostic accuracy using ICD-9 codes and the prevalence of the disease.

| Study/Data Source              | Population                            | Key Finding                                                                                                                  |
|--------------------------------|---------------------------------------|------------------------------------------------------------------------------------------------------------------------------|
| GH Study (on ICD-9 Accuracy)   | Women with potential PID cases        | 70.0% of potential PID cases identified by ICD-9 codes were confirmed by medical record review. <a href="#">[5]</a>          |
| KPCO Study (on ICD-9 Accuracy) | Women with potential PID cases        | 69.8% of potential PID cases identified by ICD-9 codes were confirmed by medical record review. <a href="#">[5]</a>          |
| NHANES (2013-2016)             | Sexually experienced women aged 18-44 | 4.1% reported a history of PID. <a href="#">[1]</a>                                                                          |
| NSFG (2015-2017)               | Sexually experienced women aged 18-44 | 3.6% reported a history of PID. <a href="#">[1]</a>                                                                          |
| HCUP NEDS (2006-2016)          | Emergency department visits           | The number of PID-related emergency department visits decreased from 173,000 in 2006 to 120,000 in 2016. <a href="#">[1]</a> |

## Methodologies for Key Experiments

The validation of PID cases identified through ICD-9 codes typically involves a detailed review of medical records. The general workflow for such a validation study is outlined below.

## Experimental Workflow: PID Case Validation



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Caption: Workflow for validating PID cases identified via ICD-9 codes.

### Methodology:

- Identification of Potential Cases: A cohort of potential PID cases is identified from administrative health databases using specific ICD-9 codes (e.g., 614.9).[5]
- Sampling: A random sample of these potential cases is selected for detailed review.
- Medical Record Abstraction: Trained personnel abstract relevant clinical information from the complete medical records of the sampled individuals. This includes clinical signs and symptoms, laboratory results, and imaging findings.
- Case Definition Application: A standardized clinical case definition for PID is applied to the abstracted data. This definition is based on established clinical guidelines.
- Classification: Each case is classified as a "confirmed PID case," "not a PID case," or "uncertain case status" based on the review.[5]
- Statistical Analysis: The positive predictive value (PPV) of the ICD-9 codes is calculated to determine the accuracy of using these codes for PID surveillance. The PPV is the proportion of confirmed PID cases among all potential cases identified by the ICD-9 codes.[5]

## Conclusion

The research landscape surrounding "**PID-9**" is firmly rooted in the clinical and epidemiological study of Pelvic Inflammatory Disease, with the "-9" referring to the ICD-9 diagnostic

classification system. There is no evidence in the current scientific literature of a molecular target or drug candidate referred to as "PID-9." The data and methodologies presented here provide a framework for understanding the surveillance and research of Pelvic Inflammatory Disease, a significant public health issue. Future research in this area will likely focus on improved diagnostic methods, prevention strategies, and the long-term consequences of the disease.

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